

elemental analysis data for Cbz-Met-Tyr-OMe confirmation

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Compound of Interest

Compound Name: *Carbobenzyloxymethionyltyrosine methyl ester*

CAS No.: *101035-14-7*

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Technical Validation Guide: Elemental Analysis vs. Orthogonal Methods for Cbz-Met-Tyr-OMe

Executive Summary

In the synthesis of protease substrates and peptide intermediates, Cbz-Met-Tyr-OMe (

) represents a critical quality control challenge. While High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) are standard for structural elucidation, they often fail to detect non-chromatographic impurities such as inorganic salts, silica gel residues, or trapped solvents.

This guide details the validation protocol for Cbz-Met-Tyr-OMe, establishing Elemental Analysis (EA) as the non-negotiable "gatekeeper" for reference standard purity. We compare its efficacy against orthogonal methods and provide a self-validating workflow for researchers.

Compound Profile & Theoretical Baseline

Before experimental validation, the theoretical elemental composition must be established as the target metric.

- Compound: N-Carbobenzyloxy-L-methionyl-L-tyrosine methyl ester
- Abbreviation: Cbz-Met-Tyr-OMe (or Z-Met-Tyr-OMe)
- Molecular Formula:
- Molecular Weight: 460.54 g/mol

Table 1: Theoretical Elemental Composition (Target Values)

Element	Count	Atomic Mass	Total Mass Contribution	Theoretical %
Carbon (C)	23	12.011	276.25	59.98%
Hydrogen (H)	28	1.008	28.22	6.13%
Nitrogen (N)	2	14.007	28.01	6.08%
Sulfur (S)	1	32.06	32.06	6.96%
Oxygen (O)	6	15.999	95.99	20.84%

“

Critical Insight: The sulfur content (6.96%) is a unique marker for the Methionine residue, distinguishing this compound from its analogs (e.g., Cbz-Val-Tyr-OMe) which lack sulfur.

Comparative Analysis: Why EA Remains the Gold Standard

Modern laboratories often rely heavily on HRMS. However, for a reference standard of Cbz-Met-Tyr-OMe, HRMS is insufficient on its own.

Table 2: Method Performance Matrix

Feature	Elemental Analysis (EA)	HRMS (ESI-TOF)	1H NMR (500 MHz)
Primary Output	Bulk Purity (% by weight)	Molecular Identity (m/z)	Structural Connectivity
Detection Principle	Combustion ()	Ionization of molecules	Magnetic resonance of nuclei
Inorganic Detection	Excellent (Low %C/N indicates salt)	Poor (Salts often invisible)	Poor (Unless specific nuclei targeted)
Solvent Detection	Indirect (Values shift)	Poor (Solvents lost in source)	Excellent (Distinct peaks)
Blind Spot	Cannot identify which impurity is present	Quantitation is difficult without standards	Inorganic salts (NaCl,)
Validation Role	Purity Gatekeeper	Identity Confirmation	Structure Confirmation

The "Salt Trap" Mechanism

In peptide synthesis, Cbz-Met-Tyr-OMe is often washed with brine (NaCl) or sodium bicarbonate (

).

- Scenario: Your sample is 95% peptide and 5% NaCl.
- HRMS Result: Shows a perfect peak at $[M+H]^+$ 461.17. The salt is invisible.
- EA Result: %C will be 57.0% (Theoretical 59.98%). The sample fails.
- Conclusion: Only EA detects the "invisible" bulk contamination that affects gravimetric dosing in biological assays.

Experimental Protocol: Synthesis & Validation Workflow

To ensure the data generated is valid, the sample preparation must follow a strict protocol to remove trapped volatiles.

Step 1: Synthesis Context (Brief)

- Coupling: Cbz-Met-OH + H-Tyr-OMe

HCl using EDC/HOBt.

- Risk: Urea byproducts (from EDC) and trapped solvents (DCM/EtOAc).

Step 2: Sample Preparation for EA

- Recrystallization: Dissolve crude Cbz-Met-Tyr-OMe in minimal hot Ethyl Acetate; add Hexane dropwise until turbid. Cool to

C.

- Drying (Crucial): Dry the white precipitate under high vacuum (<1 mbar) at

C for 24 hours over

.

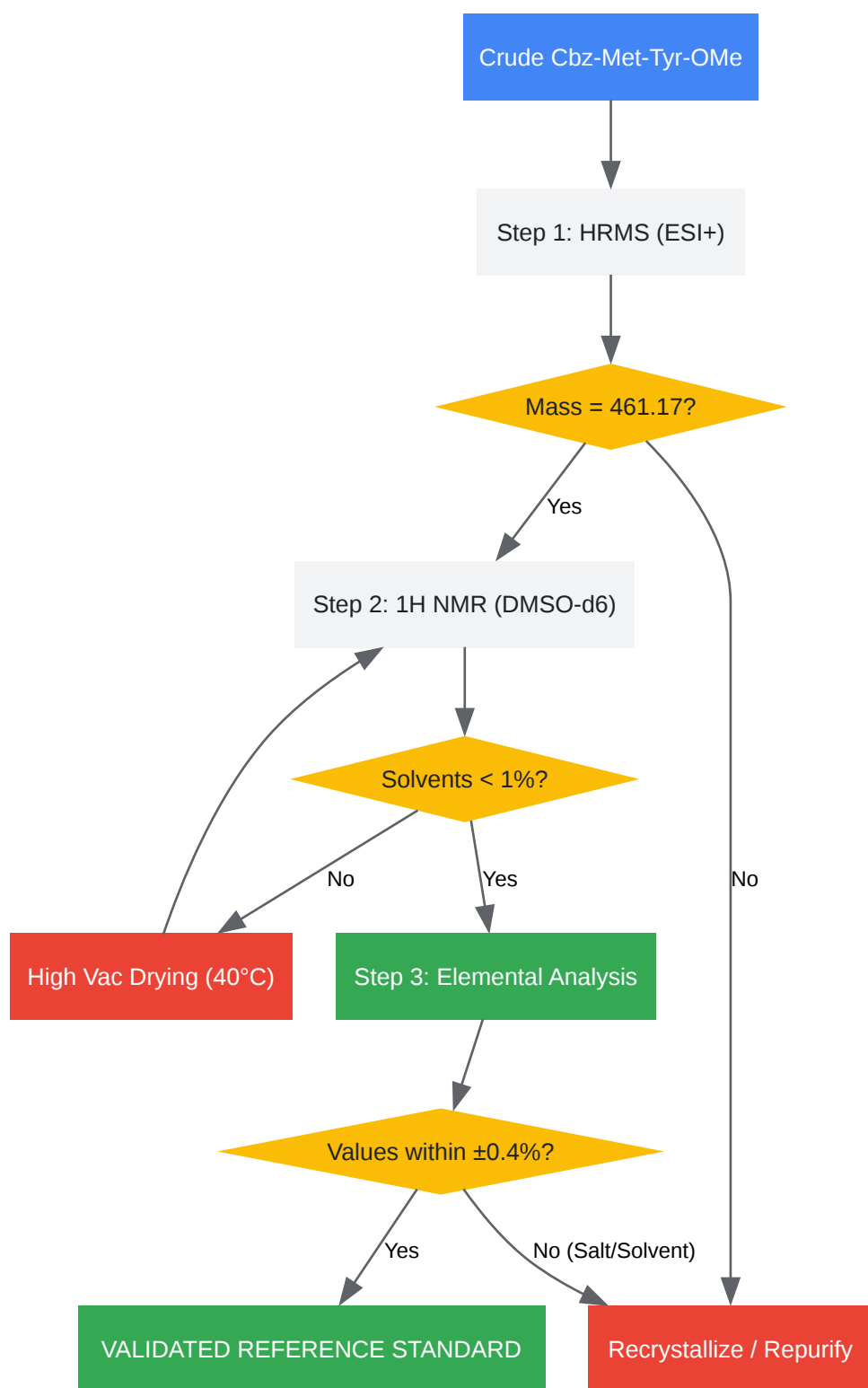
- Why? Peptides are hygroscopic. Water (

) distorts %H and lowers %C/%N.

- Weighing: Accurately weigh 2-3 mg into a tin capsule. Add

oxidant if sulfur combustion is incomplete in your specific analyzer.

Step 3: The Validation Decision Tree



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Figure 1: Validation Logic Flow. Note that EA is the final step, performed only after structural identity and solvent removal are confirmed.

Data Interpretation & Acceptance Criteria

The $\pm 0.4\%$ Rule

The industry standard for acceptance (Journal of Organic Chemistry, ACS guidelines) is that experimental values must fall within $\pm 0.4\%$ of the theoretical value.

Example Data Set for Cbz-Met-Tyr-OMe:

Element	Theoretical	Experimental (Pass)	Experimental (Fail - Wet)	Experimental (Fail - Salt)
%C	59.98	59.85 (-0.13)	58.10 (-1.88)	55.20 (-4.78)
%H	6.13	6.15 (+0.02)	6.45 (+0.32)	5.90 (-0.23)
%N	6.08	6.05 (-0.03)	5.85 (-0.23)	5.50 (-0.58)
%S	6.96	6.90 (-0.06)	6.70 (-0.26)	6.30 (-0.66)

- Pass: All values within range. High purity.
- Fail - Wet: %C is low, %H is high. Indicates trapped water or solvent (e.g., Methanol).
- Fail - Salt: All percentages are uniformly lower than theoretical. Indicates inorganic contamination (NaCl, Silica).

Correcting for Solvates

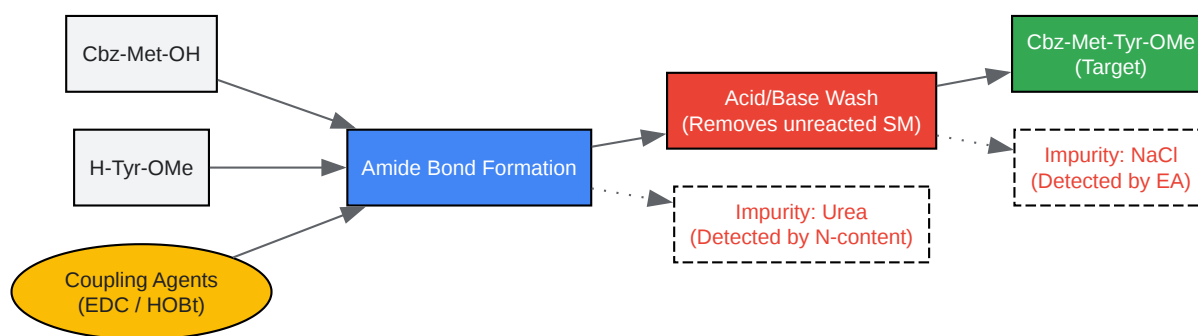
If your NMR shows exactly 0.5 equivalents of water that cannot be removed, you must recalculate the theoretical baseline for the hemihydrate (

).

- New MW: 469.55
- New %C: 58.83% (If experimental matches this, the sample is pure but solvated).

Synthesis Pathway & Impurity Origins

Understanding where impurities come from aids in interpreting EA data.



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Figure 2: Synthesis pathway highlighting where "EA-detectable" impurities (Salts, Ureas) are introduced.

References

- Comparison of Assays for Peptide Content. Vemuri, S. Journal of Peptide Research, 2005.[1]
[Link](#)
 - Relevance: Establishes CHN analysis as the most precise method for peptide content determin
- Guidelines for Characterization of Organic Compounds. Journal of Organic Chemistry. [Link](#)
 - Relevance: Defines the $\pm 0.4\%$ acceptance criterion for elemental analysis.
- Peptide Impurity Profiling. Waters Corporation Application Note. [Link](#)
 - Relevance: Discusses the limitations of LC-UV and the necessity of orthogonal methods like HRMS and EA.

- Synthesis of Cbz-Peptide Esters. Organic Syntheses, Coll. Vol. 6, p. 190 (1988). [Link](#)
 - Relevance: Provides standard protocols for Cbz-protection and coupling, relevant to the synthesis of Cbz-Met-Tyr-OMe.

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Sources

- 1. Comparison of assays for determination of peptide content for lyophilized thymalfasin - PubMed [pubmed.ncbi.nlm.nih.gov]
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